

High-Yield Microbial Production of Orsellinic Acid: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Orsellinic Acid

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This document provides detailed application notes and protocols for the high-yield microbial production of **orsellinic acid**, a key intermediate in the synthesis of various pharmaceuticals and natural products. The information is compiled from recent scientific literature and is intended to guide researchers in developing efficient fermentation and metabolic engineering strategies.

Introduction

Orsellinic acid (OA) is a dihydroxybenzoic acid that serves as a precursor for a wide range of bioactive compounds.^[1] Traditional production methods relying on plant extraction are often inefficient and unsustainable. Microbial fermentation offers a promising alternative for the large-scale, cost-effective production of OA. This document outlines the key microbial hosts, metabolic engineering strategies, and experimental protocols to achieve high-yield production.

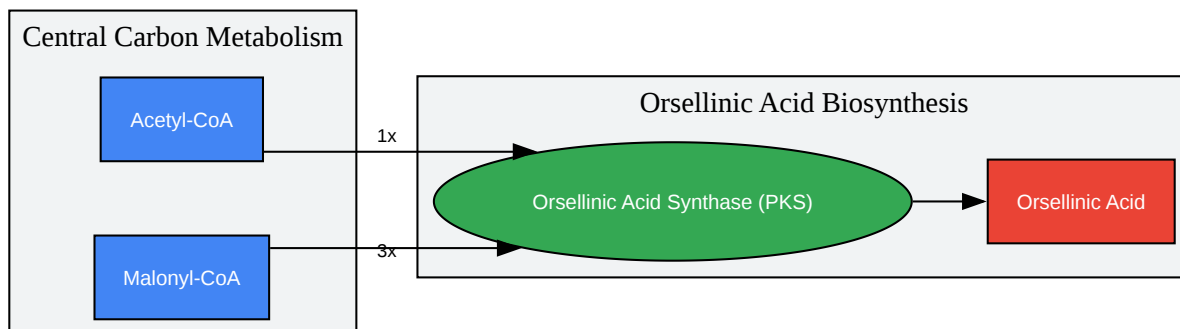
Data Presentation: Quantitative Production of Orsellinic Acid

The following table summarizes the quantitative data for **orsellinic acid** production in various engineered microbial hosts. This allows for a direct comparison of production titers and yields achieved through different strategies.

Microbial Host	Engineering Strategy	Culture Condition	Titer/Yield	Reference
Aspergillus oryzae	Heterologous expression of orsellinic acid synthase from Hericium erinaceus	Solid culture with rice medium	340.41 mg/kg	[1]
Aspergillus nidulans	Wild type strain R153	Stationary liquid Czapek media	High titers (not quantified)	[2][3]
Saccharomyces cerevisiae	Heterologous expression of fungal biosynthetic gene cluster for Colletochlorins (precursor: Orsellinic acid)	Not specified	Detected	[4]
Stereaceous basidiomycete BY1	Heterologous expression of PKS1 and PKS2 in Aspergillus niger	Not specified	Identified as orsellinic acid synthases	[5][6][7]

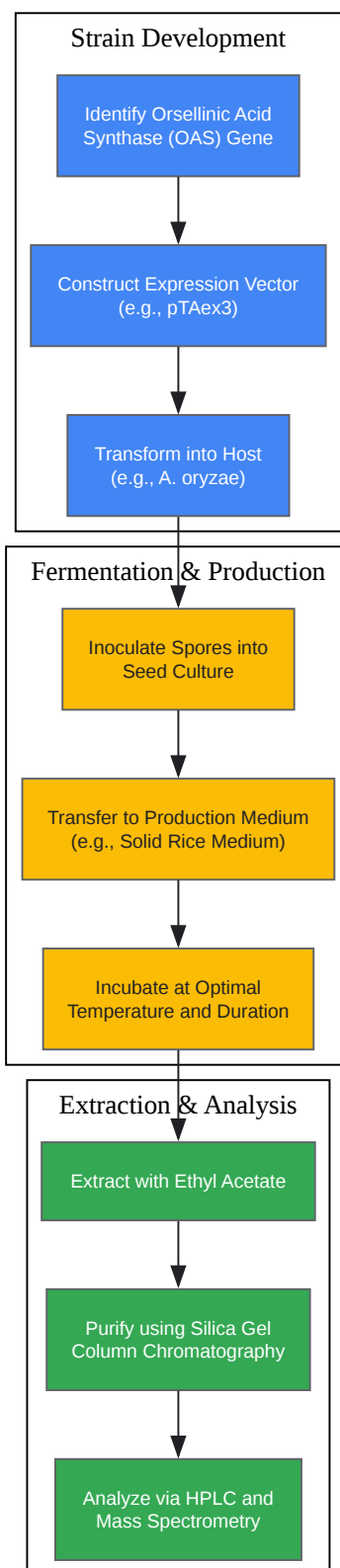
Signaling Pathways and Experimental Workflows

The following diagrams, generated using Graphviz, illustrate the key metabolic pathways and experimental workflows for the microbial production of **orsellinic acid**.



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Fig. 1: Orsellinic Acid Biosynthesis Pathway.



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